

Application Notes and Protocols: C6-Sphingomyelin Concentration for Treating Cultured Cells

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Compound of Interest

Compound Name: N-Hexanoylsphingosylphosphorylcholine

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These application notes provide a comprehensive guide to utilizing C6-sphingomyelin (C6-SM) in cultured cell experiments. The protocols and data presented herein are intended to assist in the investigation of cellular processes such as apoptosis, cell viability, and signal transduction mediated by the sphingomyelin pathway.

Introduction

Sphingomyelin is a critical component of mammalian cell membranes and a key player in cellular signaling.^[1] The hydrolysis of sphingomyelin by sphingomyelinases yields ceramide, a potent second messenger involved in a variety of cellular responses, including apoptosis, cell cycle arrest, and differentiation.^{[2][3]} C6-sphingomyelin, a short-chain analog of the endogenous sphingomyelin, is a valuable tool for studying these pathways due to its cell permeability and subsequent conversion to C6-ceramide within the cell.^[4] This document

outlines effective concentrations, experimental protocols, and the underlying signaling pathways associated with C6-sphingomyelin treatment in cultured cells.

Data Presentation: Quantitative Effects of C6-Sphingomyelin and C6-Ceramide

The following tables summarize the effective concentrations of C6-sphingomyelin and its metabolic product, C6-ceramide, used in various cultured cell lines. Due to the rapid intracellular conversion of C6-sphingomyelin to C6-ceramide, data for both compounds are presented to provide a comprehensive understanding of effective dosing.

Table 1: Effective Concentrations of C6-Sphingomyelin

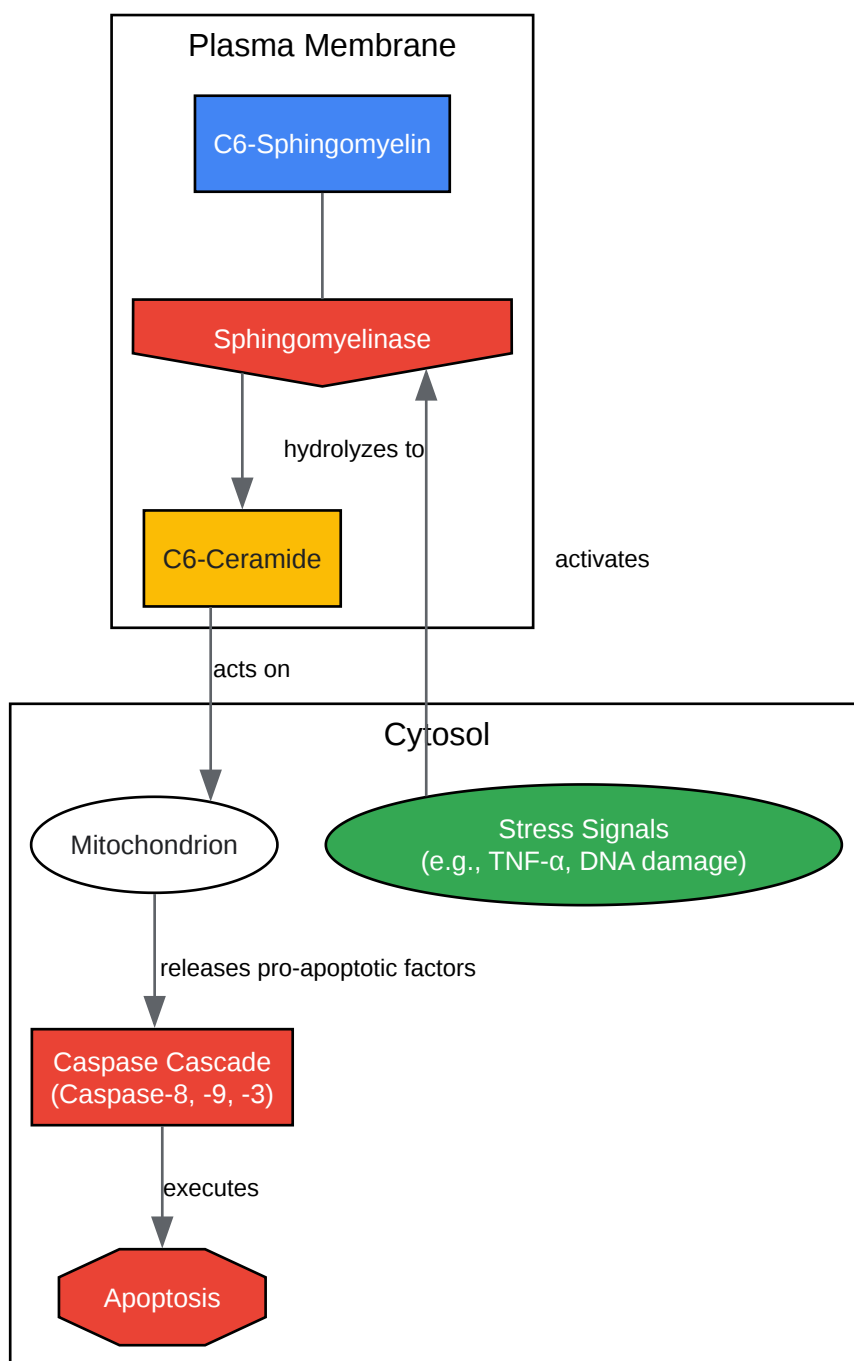
Cell Line	Concentration	Treatment Duration	Observed Effect	Reference
Various Cancer & Normal Cell Lines	40 - 80 µg/mL	48 hours	Dose-dependent decrease in cell viability.[5]	
Jurkat cells	Not specified	Not specified	Replenishment of hydrolyzed sphingomyelin inhibits membrane blebbing.[6][7]	
HT-29 cells	Not specified	Not specified	C6-NBD-sphingomyelin is degraded by neutral sphingomyelinase.[8]	

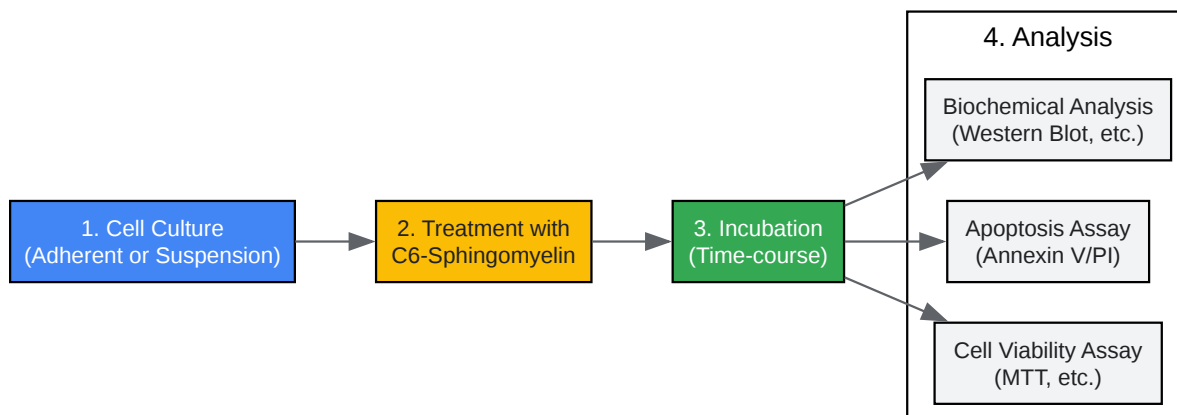
Table 2: Effective Concentrations of C6-Ceramide

Cell Line	Concentration	Treatment Duration	Observed Effect	Reference
Embryonic Hippocampal Cells (HN9.10e)	0.1 μ M	24 - 96 hours	Induces neuronal differentiation. [4]	
Embryonic Hippocampal Cells (HN9.10e)	13 μ M	24 - 96 hours	Increased cell viability and neurite length. [4]	
Glioblastoma Cells	6 - 25 μ M	Not specified	Cytotoxic effects. [4]	
SH-SY5Y Neuroblastoma Cells	Not specified	Not specified	Induction of apoptosis. [9]	
Chronic Myeloid Leukemia (K562)	Not specified	Not specified	Induction of apoptosis. [10]	

Signaling Pathways

The primary signaling pathway initiated by C6-sphingomyelin involves its hydrolysis to C6-ceramide, which then acts as a second messenger to trigger downstream signaling cascades, most notably the apoptosis pathway.





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